

An In-depth Technical Guide to the Safe Handling of 2-Iodoheptane

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Compound of Interest

Compound Name: 2-Iodoheptane

Cat. No.: B101077

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Iodoheptane**, a crucial reagent in various organic syntheses. The following sections detail its physical and chemical properties, hazard classifications, safe handling and storage procedures, emergency protocols, and representative experimental methodologies. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-Iodoheptane** is paramount for its safe handling. The data presented below has been compiled from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ I	[1][2][3]
Molecular Weight	226.10 g/mol	[1][4]
CAS Number	18589-29-2	[1][2][3]
Appearance	Colorless to light orange/brown liquid	[5][6]
Odor	Odorless	[5]
Boiling Point	193.85 °C to 204 °C	[1][5][6]
Melting Point	-48 °C to -48.2 °C	[1][5][6]
Flash Point	65.0 °C to 78 °C	[1][5]
Density	1.350 to 1.379 g/mL at 25 °C	[1][6]
Vapor Pressure	0.6 ± 0.4 mmHg at 25 °C	[1]
Vapor Density	9.17	[5]
Solubility	Insoluble in water; miscible with benzene, soluble in ethanol, ether, acetone, chloroform.[6]	
Refractive Index	1.490 to 1.492	[1][6]
Sensitivity	Light sensitive	[5][6][7]

Hazard Identification and GHS Classification

2-Iodoheptane is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable Liquids	Category 3 or 4	H226: Flammable liquid and vapor. or H227: Combustible liquid.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5][6][8]
Serious Eye Damage/Eye Irritation	Category 2A or 2	H319: Causes serious eye irritation.[5][6][8]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation.[6][9]
Hazardous to the aquatic environment, short-term (acute)	Category 3	H402: Harmful to aquatic life.[10]

Signal Word: Warning[5][8]

Hazard Pictograms:

- Flame (for flammability)
- Exclamation mark (for skin/eye irritation and acute toxicity)

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **2-Iodoheptane** to minimize exposure and prevent accidents.

Engineering Controls

- Work in a well-ventilated area.[7][9][11]
- Use a certified chemical fume hood for all operations involving **2-Iodoheptane**. [12]

- Ensure that an emergency eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or a face shield are required.[\[7\]](#)
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use and change them frequently.[\[7\]](#)
- Respiratory Protection: In case of inadequate ventilation or for spill cleanup, use a NIOSH-approved respirator with an organic vapor cartridge.[\[7\]](#)
- Foot Protection: Wear closed-toe shoes. Safety shoes are recommended.[\[7\]](#)

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[13\]](#)
- Do not breathe vapors or mist.[\[7\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[13\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)[\[13\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[\[9\]](#)

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[5\]](#)[\[7\]](#)[\[10\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[5][10]
- Protect from direct sunlight as the compound is light-sensitive.[5][6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[5]
- Ground and bond containers when transferring material to prevent static discharge.[9][13]

Disposal

- Dispose of contents and container in accordance with local, state, and federal regulations at an approved waste disposal plant.[5]
- Do not dispose of down the drain or into the environment.[5][11]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Situation	First-Aid Measures and Response
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [5] [7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. [5] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5] [7]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [11]
Fire	Use carbon dioxide (CO ₂), dry chemical powder, or foam for extinction. Water spray may be used to cool closed containers. [5] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [5]
Spill	Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. [5] Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). [11] Collect the absorbed material in a suitable container for disposal. [11]

Experimental Protocols

The following are representative protocols for common reactions involving alkyl iodides like **2-iodoheptane**. These are intended as a guide and should be adapted based on the specific

requirements of the experiment and after a thorough risk assessment.

General Nucleophilic Substitution (S_N2) Reaction

This protocol describes a typical S_N2 reaction where **2-Iodoheptane** can act as the electrophile.

Materials:

- **2-Iodoheptane**
- Nucleophile (e.g., sodium azide, sodium cyanide)
- Anhydrous polar aprotic solvent (e.g., acetone, DMF)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Set up the reaction apparatus in a chemical fume hood. Ensure all glassware is dry.
- Charge the round-bottom flask with the nucleophile and the anhydrous solvent under an inert atmosphere.
- Begin stirring the mixture.
- Slowly add **2-Iodoheptane** to the flask via a syringe.
- Heat the reaction mixture to the desired temperature and monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC).

- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by slowly adding water or an appropriate aqueous solution.
- Perform an aqueous workup to extract the product into an organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the product by a suitable method (e.g., distillation, column chromatography).

Grignard Reagent Formation and Reaction

This protocol outlines the formation of a Grignard reagent from **2-Iodoheptane** and its subsequent reaction with an electrophile (e.g., a ketone).

Part A: Grignard Reagent Formation

Materials:

- **2-Iodoheptane**
- Magnesium turnings
- Anhydrous diethyl ether or THF
- A small crystal of iodine (as an initiator)
- Three-neck round-bottom flask
- Reflux condenser with a drying tube
- Pressure-equalizing dropping funnel
- Magnetic stirrer and stir bar
- Inert atmosphere setup

Procedure:

- Flame-dry all glassware and allow it to cool under an inert atmosphere.
- Place the magnesium turnings in the flask.
- Add a small crystal of iodine.
- In the dropping funnel, prepare a solution of **2-Iodoheptane** in anhydrous ether.
- Add a small amount of the **2-Iodoheptane** solution to the magnesium turnings. The reaction should initiate, as indicated by a color change and gentle refluxing. If the reaction does not start, gentle heating may be required.
- Once the reaction has started, add the remaining **2-Iodoheptane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until most of the magnesium has been consumed. The resulting greyish solution is the Grignard reagent.

Part B: Reaction with an Electrophile (e.g., Acetone)

Procedure:

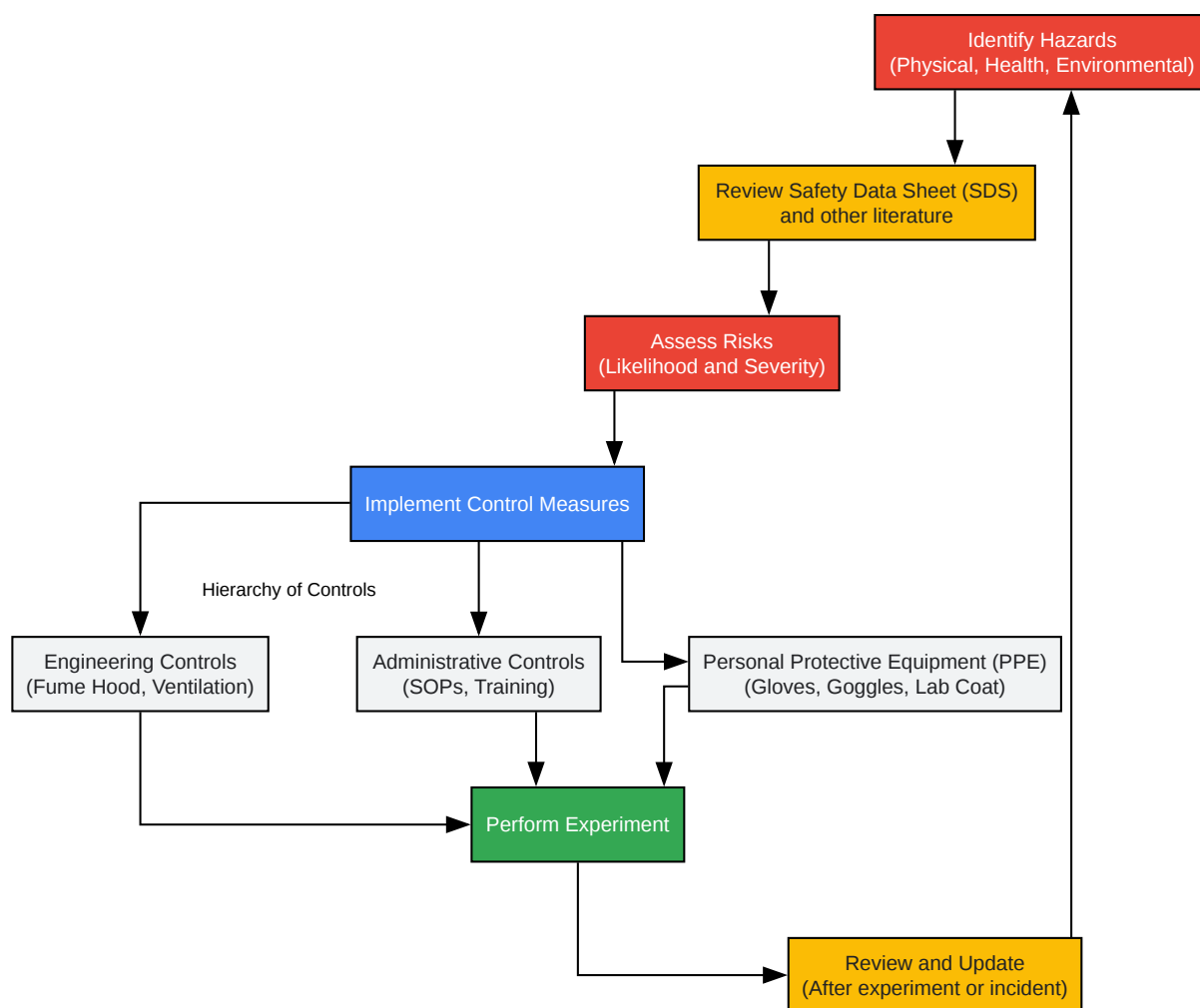
- Cool the Grignard reagent solution in an ice bath.
- Prepare a solution of the electrophile (e.g., acetone) in anhydrous ether in a separate dropping funnel.
- Add the electrophile solution dropwise to the stirred, cooled Grignard reagent.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional period.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Perform an aqueous workup, separating the organic layer.
- Wash the organic layer with brine, dry it over an anhydrous drying agent, filter, and remove the solvent under reduced pressure.

- Purify the resulting alcohol product as necessary.

Visualizations

Hazard Assessment and Mitigation Workflow

The following diagram illustrates the logical steps involved in assessing and mitigating the risks associated with handling **2-Iodoheptane**.

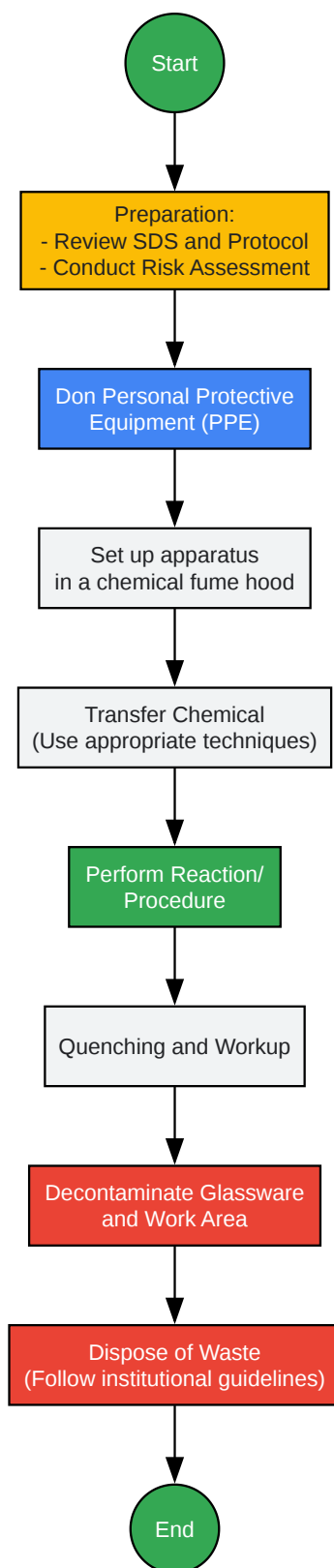


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Caption: A workflow for hazard assessment and mitigation.

General Laboratory Workflow for Handling Hazardous Liquids

This diagram outlines a standard workflow for safely handling hazardous liquids like **2-Iodoheptane** in a laboratory setting.



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